

An In-depth Technical Guide to the Physicochemical Properties of Glycerol Monooleate

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Compound of Interest

Compound Name: *Glycerol monooleate*

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Glycerol monooleate (GMO), a monoacylglycerol of oleic acid, is a versatile non-ionic surfactant widely employed in the pharmaceutical, cosmetic, and food industries. Its biocompatibility, biodegradability, and unique self-assembly properties make it a subject of significant interest, particularly in the development of advanced drug delivery systems.^{[1][2][3]} This technical guide provides a comprehensive overview of the core physicochemical properties of glycerol monooleate, complete with quantitative data, detailed experimental protocols, and visualizations to aid in research and development.

Core Physicochemical Properties

The physicochemical characteristics of glycerol monooleate can vary depending on the grade and purity of the substance. Commercial preparations are often mixtures of mono-, di-, and triglycerides.^[4]

Table 1: General Physicochemical Properties of Glycerol Monooleate

Property	Value	References
Appearance	Amber or pale yellow oily liquid; may be partially solidified at room temperature.	[5]
Molecular Formula	C21H40O4	[6]
Molecular Weight	356.54 g/mol	[1][6]
Odor	Characteristic, mild, fatty odor.	[1]
Taste	Fatty taste.	[7]

Table 2: Quantitative Physicochemical Data for Glycerol Monooleate

Property	Value	Conditions	References
Melting Point	35-45 °C	[1]	
35-37 °C	[6]		
25 °C (unstable form)	[7]		
Boiling Point	>200 °C (decomposes)	[1]	
238-240 °C	at 3 mmHg	[7]	
Density	~0.94 g/cm ³	[1]	
0.942 g/cm ³	[4]		
0.9407 g/cm ³	at 35 °C	[6][8]	
Viscosity (Kinematic)	100-100 cSt	at 40 °C	
~80 mm ² /s	at 40°C	[9]	
~10 mm ² /s	at 100°C	[9]	
Flash Point	216 °C	[4]	
180 °C	[6][8]		
153.89 °C	TCC	[10]	
Refractive Index	1.4626	at 40 °C	
1.46384	at 35 °C, 589.3 nm	[6]	
HLB Value	3.8	[11][12]	
3.3 (non-emulsifying)	[4]		
4.1 (self-emulsifying)	[4]		
Saponification Value	160-176 mgKOH/gm	[11]	
Acid Value	Max 6 mgKOH/gm	[11]	
Iodine Value	58-80	[11]	

Table 3: Solubility Profile of Glycerol Monooleate

Solvent	Solubility	References
Water	Insoluble	[1] [7] [13]
Ethanol	Soluble (especially when hot)	[7] [13]
Chloroform	Soluble	[7] [13]
Ether	Soluble	[7] [13]
Mineral Oil	Soluble	[4]
Vegetable Oils	Soluble	[4]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are crucial for accurate characterization. Below are outlines of standard experimental protocols.

Determination of Hydrophilic-Lipophilic Balance (HLB) Value

The HLB value is a measure of the degree of hydrophilicity or lipophilicity of a surfactant.[\[14\]](#) For non-ionic surfactants like glycerol monooleate, Griffin's method is commonly used.[\[14\]](#)[\[15\]](#)

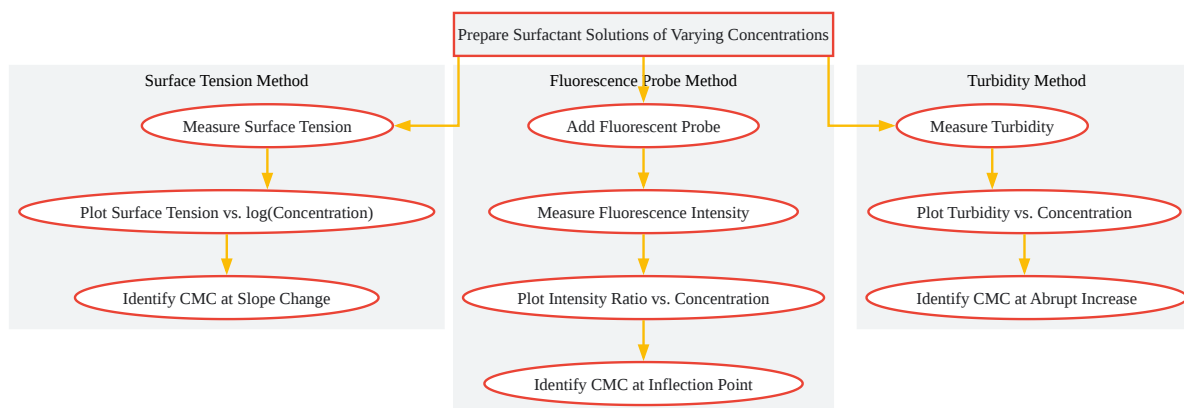
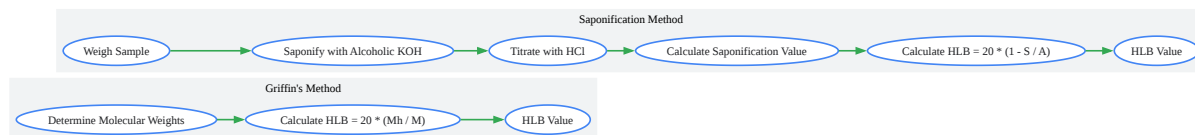
Griffin's Method: This method is based on the molecular weight of the hydrophilic portion of the molecule.[\[14\]](#)

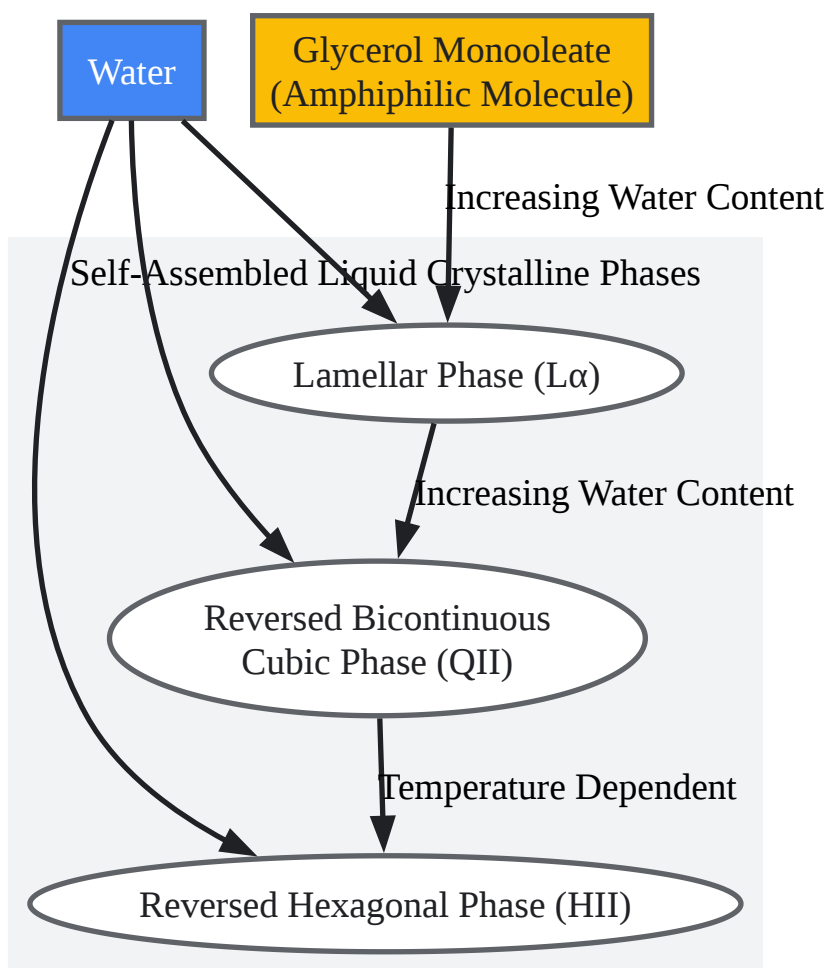
- Equation: $HLB = 20 * (M_h / M)$
 - Where:
 - M_h is the molecular mass of the hydrophilic portion (the glycerol head group).
 - M is the total molecular mass of the molecule.

Saponification Method: An alternative method involves the saponification value of the ester.[\[16\]](#)

- Procedure:

- Accurately weigh approximately 1 gram of the glycerol monooleate sample into a round-bottom flask.
- Add a known excess of 0.5N alcoholic potassium hydroxide (e.g., 30 mL).
- Reflux the mixture on a boiling water bath for about one hour to ensure complete saponification.
- Perform a blank titration with the same amount of alcoholic potassium hydroxide but without the sample.
- After cooling, titrate the sample and the blank with a standardized 0.5N hydrochloric acid solution using phenolphthalein as an indicator. The endpoint is the disappearance of the pink color.[\[17\]](#)
- Calculation:
 - Saponification Value (S) = (Volume of HCl for blank - Volume of HCl for sample) * Normality of HCl * 56.1 / Weight of sample
 - $HLB = 20 * (1 - S / A)$
 - Where S is the saponification value and A is the acid value of the fatty acid (oleic acid).
[\[16\]](#)





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